

# A Comprehensive Technical Guide to 1-Hydroxycyclohexyl Phenyl Ketone for Scientific Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Hydroxycyclohexyl phenyl ketone

Cat. No.: B179516

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This in-depth technical guide serves as a core resource for understanding and utilizing **1-Hydroxycyclohexyl phenyl ketone**, a prominent photoinitiator in various scientific and industrial applications. This document provides a thorough overview of its chemical synonyms, physicochemical properties, and detailed experimental protocols for its use in photopolymerization.

## Chemical Identity and Synonyms

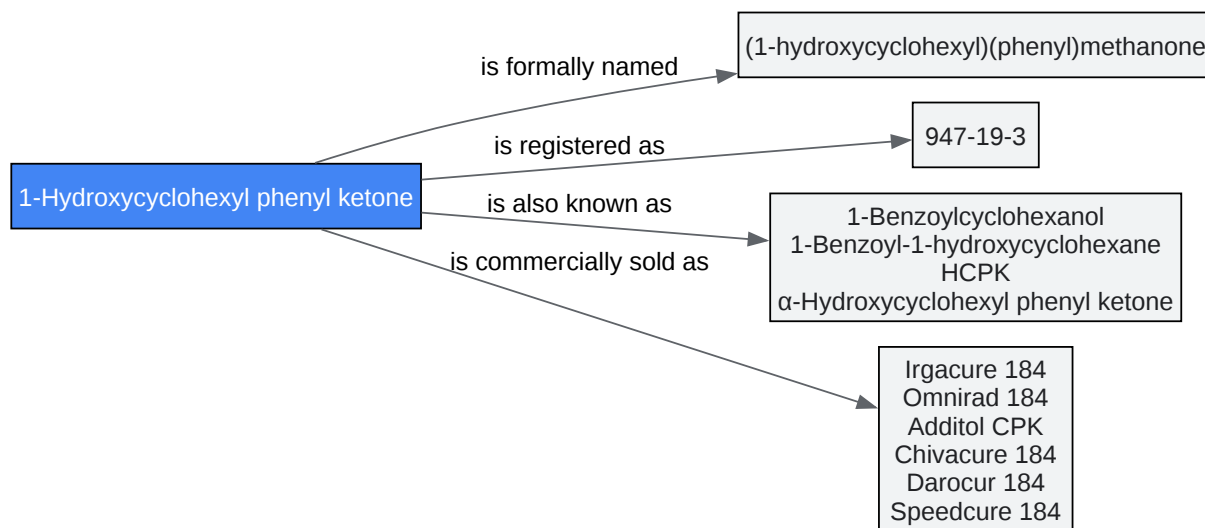
**1-Hydroxycyclohexyl phenyl ketone** is a widely used organic compound, primarily recognized for its role as a highly efficient Norrish Type I photoinitiator.<sup>[1]</sup> Due to its extensive use, it is known by a multitude of synonyms and trade names in scientific literature and commercial products. Accurate identification is crucial for experimental replication and safety compliance.

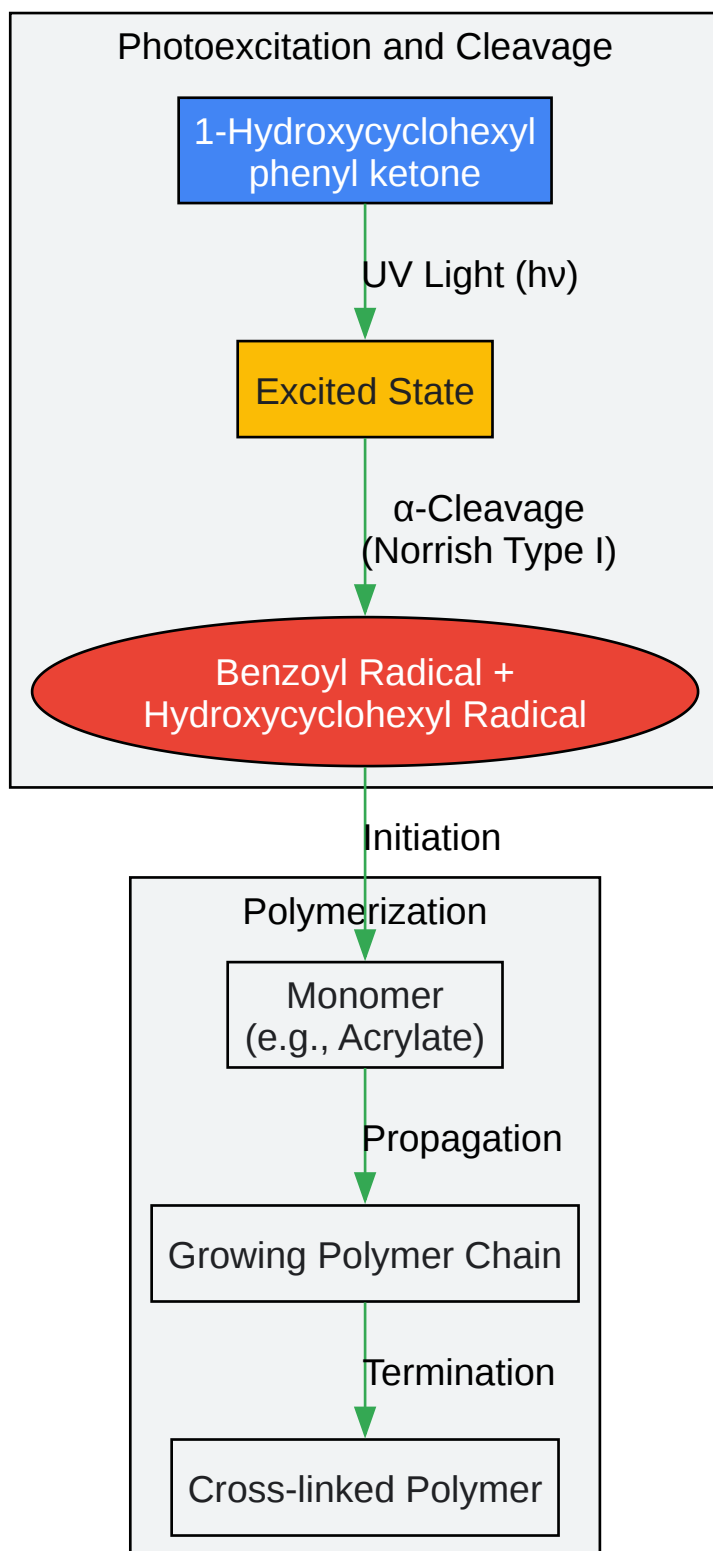
The compound's unique CAS Registry Number is 947-19-3.<sup>[2]</sup> This identifier is the most reliable way to ensure the correct chemical substance is being referenced.

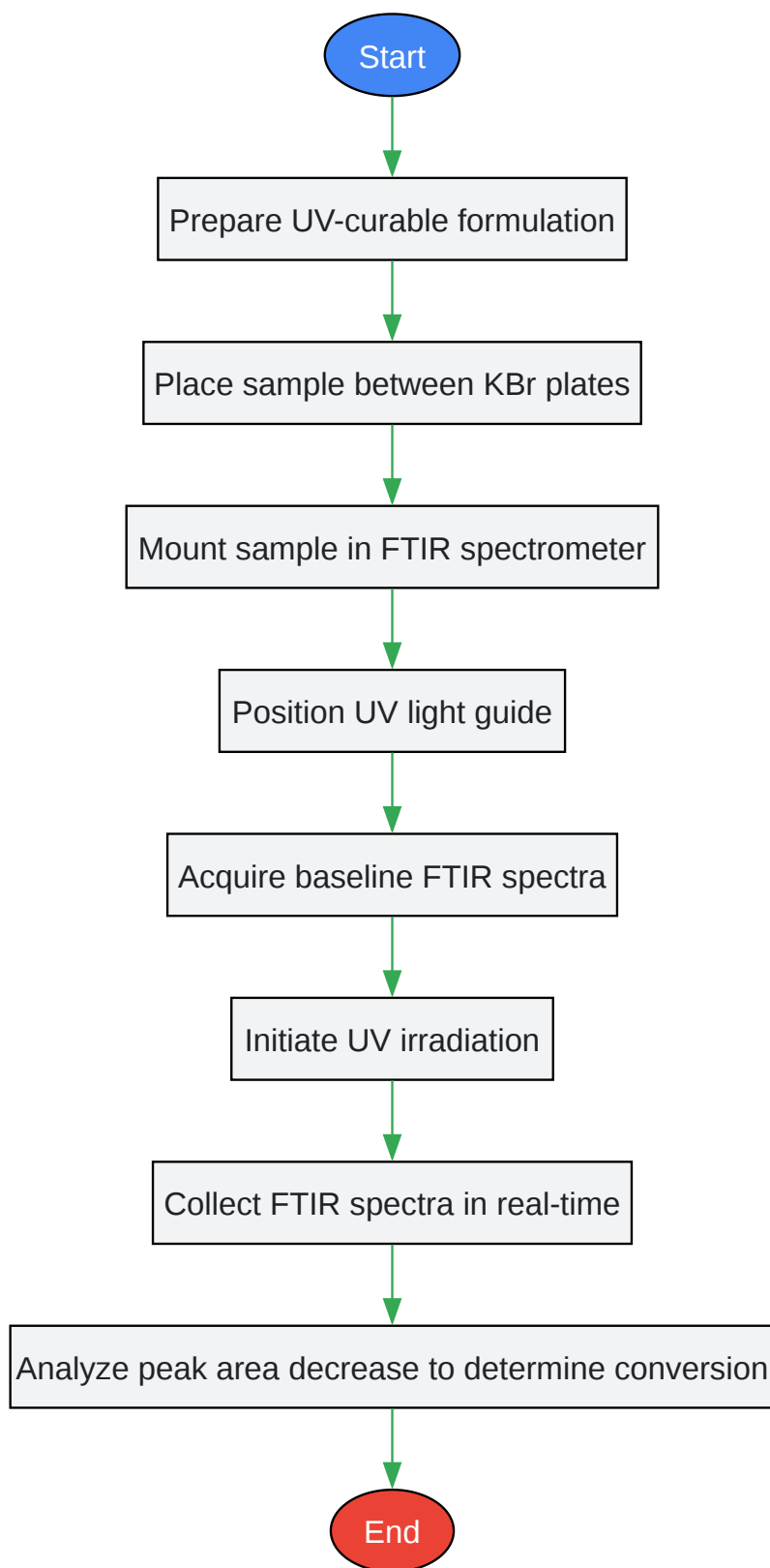
Below is a table summarizing the most common synonyms and identifiers for **1-Hydroxycyclohexyl phenyl ketone**.

Identifier Type	Identifier
IUPAC Name	(1-hydroxycyclohexyl)(phenyl)methanone
CAS Number	947-19-3
Common Synonyms	1-Benzoylcyclohexanol, 1-Benzoyl-1-hydroxycyclohexane, HCPK, $\alpha$ -Hydroxycyclohexyl phenyl ketone
Trade Names	Irgacure 184, Omnirad 184, Additol CPK, Chivacure 184, Darocur 184, Speedcure 184

A logical diagram illustrating the relationship between these identifiers is provided below.







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## References

- 1. nbinno.com [nbinno.com]
- 2. P.A.T. Products - 184 Photoinitiator 1-Hydroxycyclohexyl phenyl ketone [patproducts.store]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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